

Safety Data Profile: 2,3-Dichloro-6-(trifluoromethyl)benzoic acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichloro-6-(trifluoromethyl)benzoic acid

Cat. No.: B1314545

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Disclaimer: A comprehensive Safety Data Sheet (SDS) for **2,3-Dichloro-6-(trifluoromethyl)benzoic acid** (CAS No. 25922-43-4) is not readily available in the public domain. This document has been compiled from limited supplier information and by referencing safety data for structurally similar compounds. The information provided herein should be used as a preliminary guide only and is not a substitute for a manufacturer-supplied SDS. Researchers and drug development professionals should exercise caution and perform their own risk assessment before handling this compound.

This technical guide provides an overview of the known properties and potential hazards associated with **2,3-Dichloro-6-(trifluoromethyl)benzoic acid**, designed for an audience of researchers, scientists, and drug development professionals.

Chemical Identification and Properties

2,3-Dichloro-6-(trifluoromethyl)benzoic acid is a halogenated aromatic carboxylic acid. Its chemical identity and known physical properties are summarized below.

Property	Value	Source
IUPAC Name	2,3-dichloro-6-(trifluoromethyl)benzoic acid	P&S Chemicals[1]
CAS Number	25922-43-4	P&S Chemicals[1]
Molecular Formula	C ₈ H ₃ Cl ₂ F ₃ O ₂	P&S Chemicals[1]
Molecular Weight	259.01 g/mol	Acmechem Biochemical[2]
Synonyms	JRD-1872	P&S Chemicals[1]

Hazard Analysis and Precautionary Measures

While specific toxicological data for **2,3-Dichloro-6-(trifluoromethyl)benzoic acid** is not available, an analysis of safety data sheets for structurally related compounds such as 2,3-Dichloro-6-fluorobenzoic acid and other chlorinated/fluorinated benzoic acids suggests the following potential hazards.

Potential Hazard Profile (Inferred from Similar Compounds)

Hazard Category	Description	Precautionary Statements (Examples)
Skin Irritation	May cause skin irritation.	P264: Wash skin thoroughly after handling. P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3][4]
Eye Irritation	May cause serious eye irritation.	P280: Wear eye protection/face protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4]
Respiratory Irritation	May cause respiratory irritation if inhaled as dust.	P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[3][4]

Recommended Personal Protective Equipment (PPE)

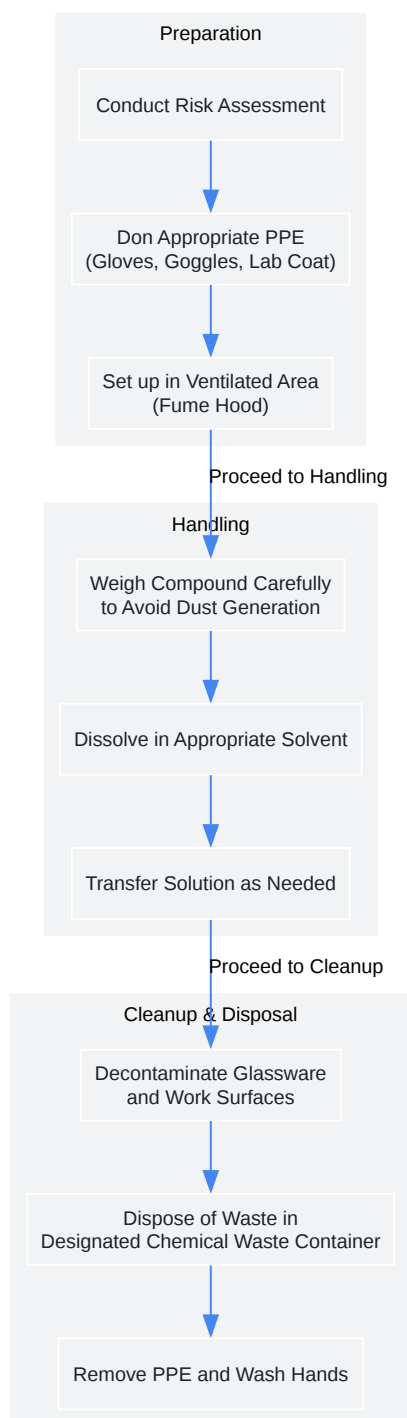
Type	Specification
Eye Protection	Chemical safety goggles or glasses.[5][6]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber). [4]
Skin and Body Protection	Laboratory coat, long-sleeved clothing.[4]
Respiratory Protection	Use a NIOSH/MSHA-approved respirator if dust is generated and ventilation is inadequate.[4]

Experimental Protocols & Workflows

Detailed experimental protocols involving this specific compound are not publicly documented. The following sections provide generalized workflows for handling and in case of accidental exposure, based on standard laboratory safety practices for chemical solids.

General Handling Workflow

The following diagram outlines a standard workflow for handling **2,3-Dichloro-6-(trifluoromethyl)benzoic acid** powder in a laboratory setting to minimize exposure risk.

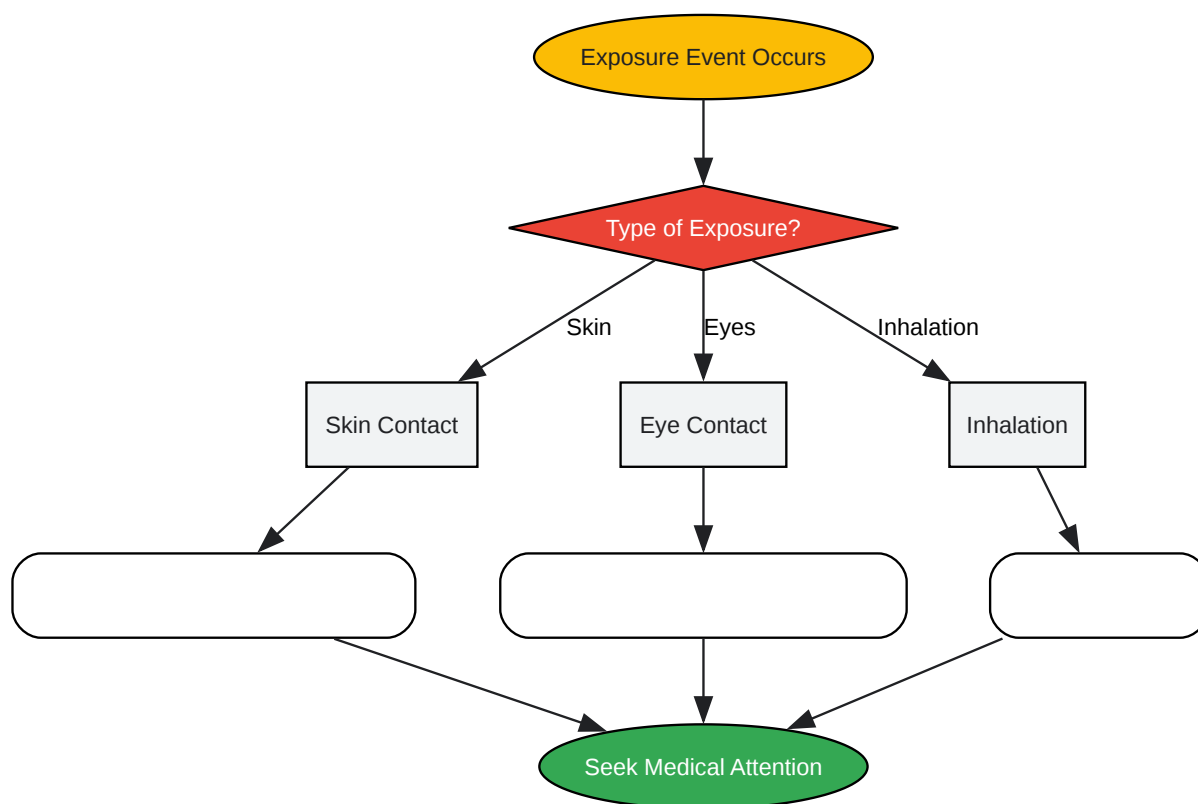


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General laboratory workflow for handling chemical powders.

Emergency Response Protocol for Accidental Exposure

This diagram illustrates a logical flow of actions in the event of an accidental exposure to the chemical.



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